

# Personal protective equipment for handling (R)-4-Propyldihydrofuran-2(3H)-one

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (R)-4-Propyldihydrofuran-2(3H)-one

Cat. No.: B2943262

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## Essential Safety and Handling Guide for (R)-4-Propyldihydrofuran-2(3H)-one

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **(R)-4-Propyldihydrofuran-2(3H)-one** (CAS No: 63095-51-2). Adherence to these protocols is essential for ensuring laboratory safety and operational integrity.

## Chemical and Physical Properties

Property	Value
Molecular Formula	C7H12O2
Molecular Weight	128.17 g/mol [1]
Appearance	Colorless Oil or Yellow oily liquid[2][3]
Boiling Point	226.3±8.0 °C (Predicted)[4]
Density	0.983±0.06 g/cm <sup>3</sup> (Predicted)[4]
Flash Point	85.3±15.9 °C[4]

## Hazard Identification and Classification

**(R)-4-Propyldihydrofuran-2(3H)-one** is classified as harmful if swallowed and may cause an allergic skin reaction.[1][4][5][6]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1][4][5]
Skin Sensitization	1	H317: May cause an allergic skin reaction[1][4][5]

## Operational Plan: Safe Handling Protocol

A systematic approach to handling **(R)-4-Propyldihydrofuran-2(3H)-one** is crucial to minimize exposure and ensure a safe laboratory environment.

## Engineering Controls and Preparation

- Ventilation: Always handle this compound in a well-ventilated area.[5][7] A chemical fume hood is recommended to control exposure.
- Emergency Equipment: Ensure that an emergency eyewash station and safety shower are readily accessible.
- Ignition Sources: Keep away from heat, sparks, open flames, and other sources of ignition.[6] Use non-sparking tools.[4][5]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against chemical exposure.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards.[5][7]
- Hand Protection: Chemically resistant, impervious gloves must be worn.[5][7] Inspect gloves prior to use and use proper glove removal technique to avoid skin contact.[7] Dispose of contaminated gloves after use.[7]

- **Body Protection:** Wear a lab coat or fire/flammable resistant and impervious clothing.<sup>[5][7]</sup> Ensure clothing provides complete coverage.
- **Respiratory Protection:** If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.<sup>[5]</sup> For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator may be used.<sup>[7]</sup>

## Handling and Storage

- **Handling:** Avoid contact with skin, eyes, and clothing.<sup>[6]</sup> Avoid breathing vapors, mist, or gas.<sup>[7]</sup> Do not eat, drink, or smoke when using this product.<sup>[5][6]</sup> Wash hands thoroughly after handling.<sup>[5][6]</sup>
- **Storage:** Store in a cool, dry, and well-ventilated area in a tightly closed container when not in use.<sup>[6]</sup> The recommended storage temperature is 2-8°C under an inert atmosphere.<sup>[2]</sup>

## Emergency Procedures

- **In case of Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.<sup>[5][7]</sup>
- **In case of Skin Contact:** Immediately remove contaminated clothing.<sup>[5]</sup> Wash the affected area with soap and plenty of water.<sup>[7]</sup> If skin irritation or a rash occurs, get medical advice.<sup>[5][6]</sup>
- **In case of Eye Contact:** Rinse with pure water for at least 15 minutes and consult a doctor.<sup>[5]</sup>
- **In case of Ingestion:** Do NOT induce vomiting.<sup>[5]</sup> Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.<sup>[5]</sup>

## Disposal Plan

Proper disposal of **(R)-4-Propyldihydrofuran-2(3H)-one** and its containers is critical to prevent environmental contamination.

## Chemical Waste Disposal

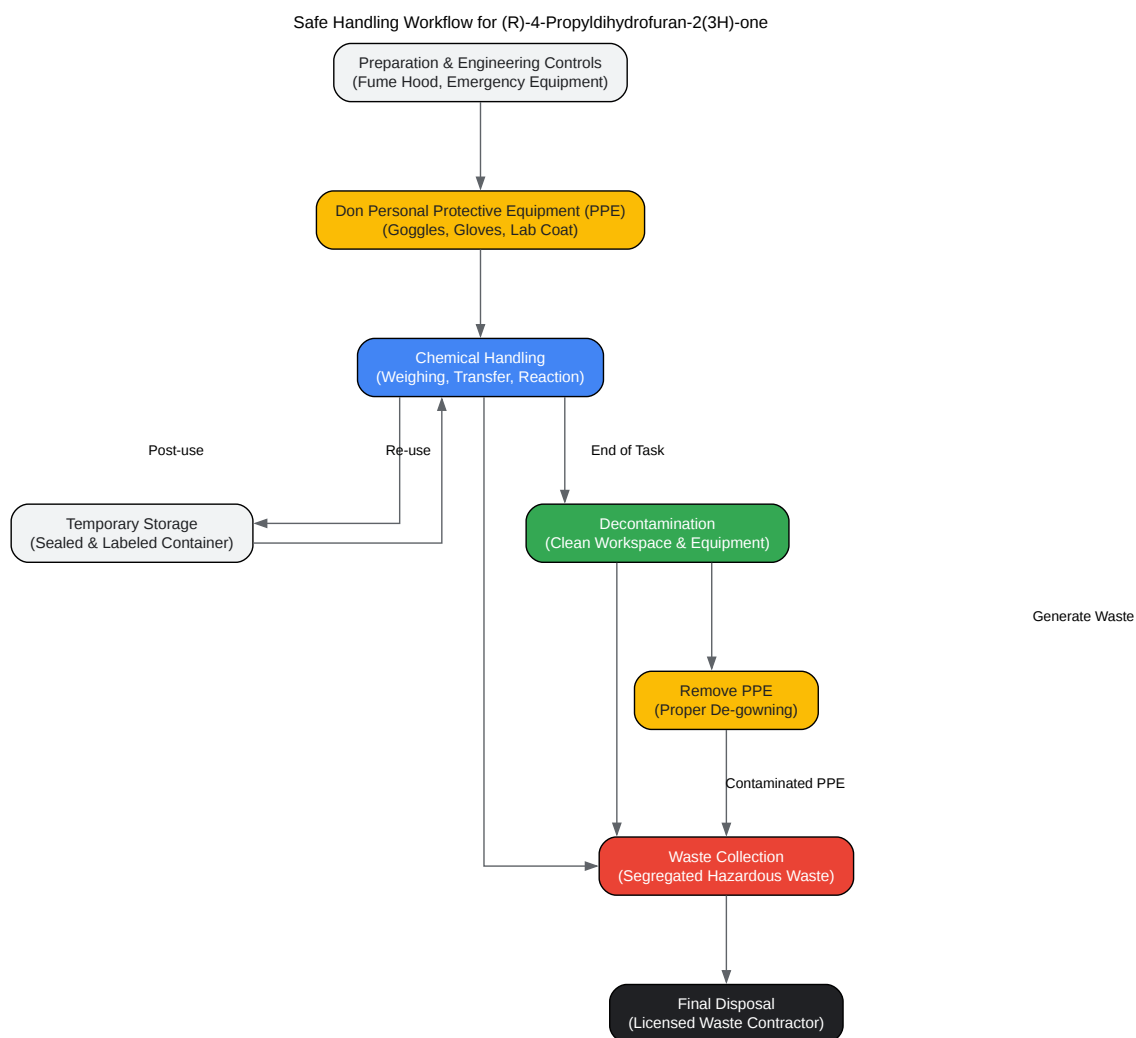
- Procedure: Unused product and non-recyclable solutions should be disposed of by a licensed professional waste disposal service.<sup>[7]</sup> The material can be sent to a licensed chemical destruction plant or disposed of by controlled incineration with flue gas scrubbing.<sup>[5]</sup>
- Regulations: Dispose of contents and container in accordance with all local, regional, national, and international regulations.<sup>[4]</sup><sup>[5]</sup> Do not allow the chemical to enter drains or sewer systems.<sup>[5]</sup><sup>[7]</sup>

## Contaminated Packaging

- Decontamination: Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.<sup>[5]</sup>
- Disposal: Alternatively, puncture the packaging to render it unusable for other purposes and then dispose of it in a sanitary landfill.<sup>[5]</sup> Combustible packaging materials may be disposed of through controlled incineration with flue gas scrubbing.<sup>[5]</sup>

## Visual Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **(R)-4-Propyldihydrofuran-2(3H)-one**, from preparation to disposal.



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)